

# Solubility Profile of 4-aminopyridine-3-sulfonic acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-aminopyridine-3-sulfonic Acid

Cat. No.: B1272050

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-aminopyridine-3-sulfonic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information inferred from related compounds and synthesis procedures. Furthermore, it offers a detailed experimental protocol for researchers to determine the precise solubility in various solvents, addressing a critical need for professionals in drug development and chemical research.

## Physicochemical Properties

Before delving into solubility, a summary of the key physicochemical properties of **4-aminopyridine-3-sulfonic acid** is presented in Table 1.

Property	Value	Source
Molecular Formula	C5H6N2O3S	[1][2][3][4][5][6][7][8]
Molecular Weight	174.18 g/mol	[2][8][9]
CAS Number	29452-57-1	[1][2][3][4][5][7]
Melting Point	320°C	[8]
Predicted XLogP3	-0.5	[9]

## Qualitative Solubility of 4-aminopyridine-3-sulfonic acid

While specific quantitative solubility data for **4-aminopyridine-3-sulfonic acid** is not readily available in the cited literature, a qualitative assessment can be made based on its chemical structure and information from related compounds. The presence of both a basic amino group and an acidic sulfonic acid group suggests zwitterionic character, which typically leads to higher solubility in polar protic solvents like water, especially at certain pH values, and lower solubility in nonpolar organic solvents.

Table 2 summarizes the inferred and predicted solubility of **4-aminopyridine-3-sulfonic acid**.

Solvent	Predicted/Inferred Solubility	Rationale/Evidence
Water	Soluble, likely pH-dependent	The presence of the highly polar sulfonic acid and amino groups suggests good water solubility. Patent literature describes crystallization from water, implying solubility in hot water and lower solubility upon cooling. <a href="#">[10]</a> <a href="#">[11]</a>
Ethanol	Sparingly soluble to soluble	The related compound 4-aminopyridine is soluble in ethanol (~30 mg/mL). <a href="#">[12]</a> The addition of the sulfonic acid group may increase polarity and could either increase or decrease solubility depending on the specific interactions.
Methanol	Sparingly soluble to soluble	Similar to ethanol, methanol is a polar protic solvent and is expected to solubilize the compound to some extent.
Dimethyl Sulfoxide (DMSO)	Soluble	4-aminopyridine is soluble in DMSO (~30 mg/mL). <a href="#">[12]</a> DMSO is a strong polar aprotic solvent capable of dissolving a wide range of compounds.
Dimethylformamide (DMF)	Soluble	4-aminopyridine is soluble in DMF (~30 mg/mL). <a href="#">[12]</a> Similar to DMSO, DMF is a polar aprotic solvent.
Acetone	Sparingly soluble to insoluble	Acetone is less polar than the above solvents and is less likely to effectively solvate the

zwitterionic form of the molecule.

Toluene

Insoluble

As a nonpolar aromatic solvent, toluene is not expected to dissolve the highly polar 4-aminopyridine-3-sulfonic acid.<sup>[10][11]</sup>

Hexane

Insoluble

Hexane is a nonpolar aliphatic solvent and is not expected to dissolve the compound.

## Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

To obtain precise quantitative solubility data, the following experimental protocol, based on the widely accepted shake-flask method, is recommended.

### 1. Materials and Equipment:

- **4-aminopyridine-3-sulfonic acid** (solid)
- Selected solvents (e.g., water, ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm PTFE or PVDF)
- Volumetric flasks

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

## 2. Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of solid **4-aminopyridine-3-sulfonic acid** to a vial containing a known volume of the selected solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25°C).
  - Agitate the vials for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. A preliminary kinetics study can determine the optimal time required to reach equilibrium.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed at the constant temperature to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.
  - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove all undissolved solids.
  - Dilute the filtered solution with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.
- Quantification:
  - Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.

- Prepare a calibration curve using standard solutions of **4-aminopyridine-3-sulfonic acid** of known concentrations.
- Determine the concentration of the saturated solution from the calibration curve, taking into account the dilution factor.

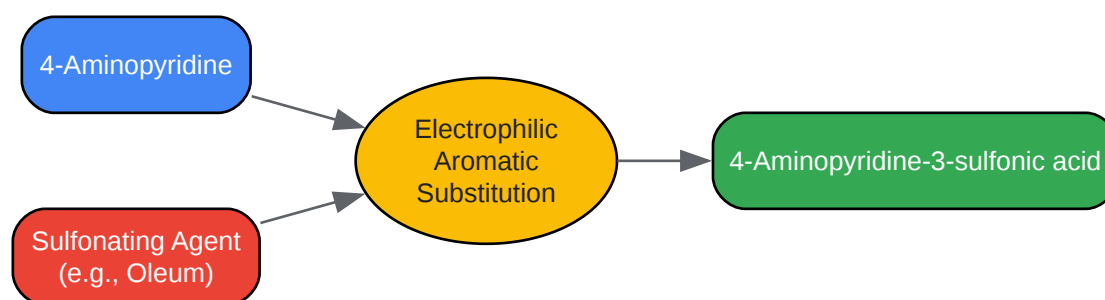
#### 4. Data Reporting:

- Report the solubility as mg/mL or mol/L at the specified temperature.
- Perform the experiment in triplicate to ensure the reproducibility of the results.

## Visualizations

### Synthesis of 4-aminopyridine-3-sulfonic acid

The following diagram illustrates a plausible synthetic route for **4-aminopyridine-3-sulfonic acid**, which involves the sulfonation of 4-aminopyridine.

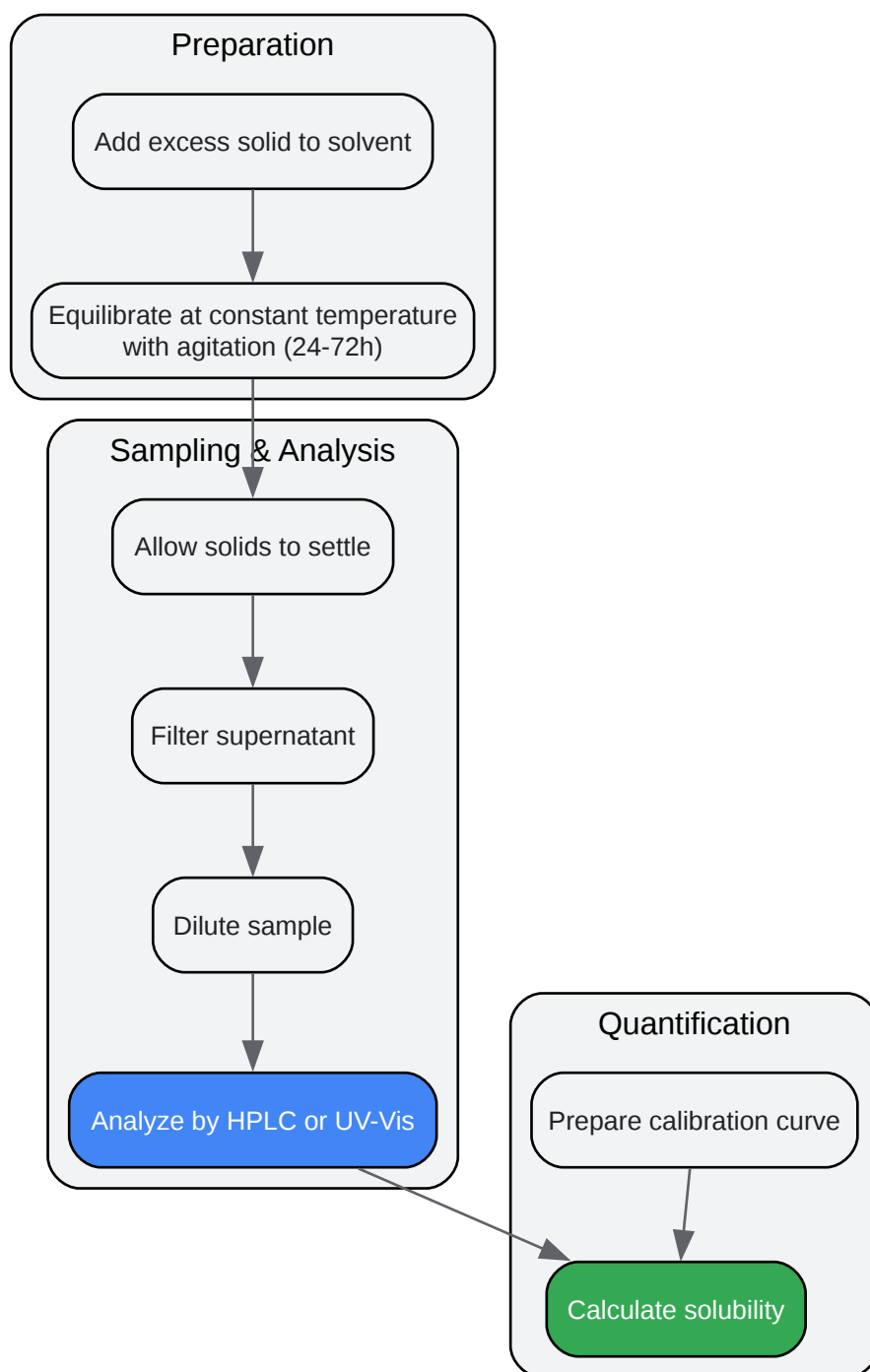


[Click to download full resolution via product page](#)

Caption: Synthesis of **4-aminopyridine-3-sulfonic acid**.

### Experimental Workflow for Solubility Determination

The diagram below outlines the key steps in the experimental workflow for determining the solubility of **4-aminopyridine-3-sulfonic acid** using the shake-flask method.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-AMINOPYRIDINE-3-SULFONIC ACID | CAS 29452-57-1 [matrix-fine-chemicals.com]
- 2. 4-AMINO-PYRIDINE-3-SULFONIC ACID | 29452-57-1 [chemicalbook.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. alfa-chemclinux.com [alfa-chemclinux.com]
- 5. chemwhat.com [chemwhat.com]
- 6. PubChemLite - 4-aminopyridine-3-sulfonic acid (C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub>S) [pubchemlite.lcsb.uni.lu]
- 7. 29452-57-1|4-Aminopyridine-3-sulfonic acid|BLD Pharm [bldpharm.com]
- 8. echemi.com [echemi.com]
- 9. 4-aminopyridine-3-sulfonic Acid | C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub>S | CID 2762922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. EP0003383A2 - 4-Amino-3-sulfonamido pyridine derivatives - Google Patents [patents.google.com]
- 11. EP0003383B1 - 4-amino-3-sulfonamido pyridine derivatives - Google Patents [patents.google.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Solubility Profile of 4-aminopyridine-3-sulfonic acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272050#4-aminopyridine-3-sulfonic-acid-solubility-in-different-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)